

Application Notes and Protocols for Assessing EBL-3183 Activity in Bacterial Cultures

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Compound of Interest

Compound Name: EBL-3183

Cat. No.: B15566160

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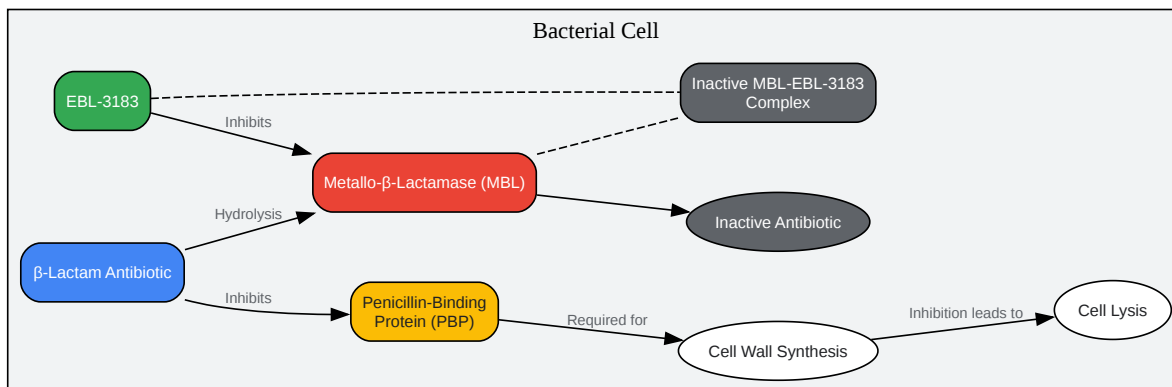
Introduction

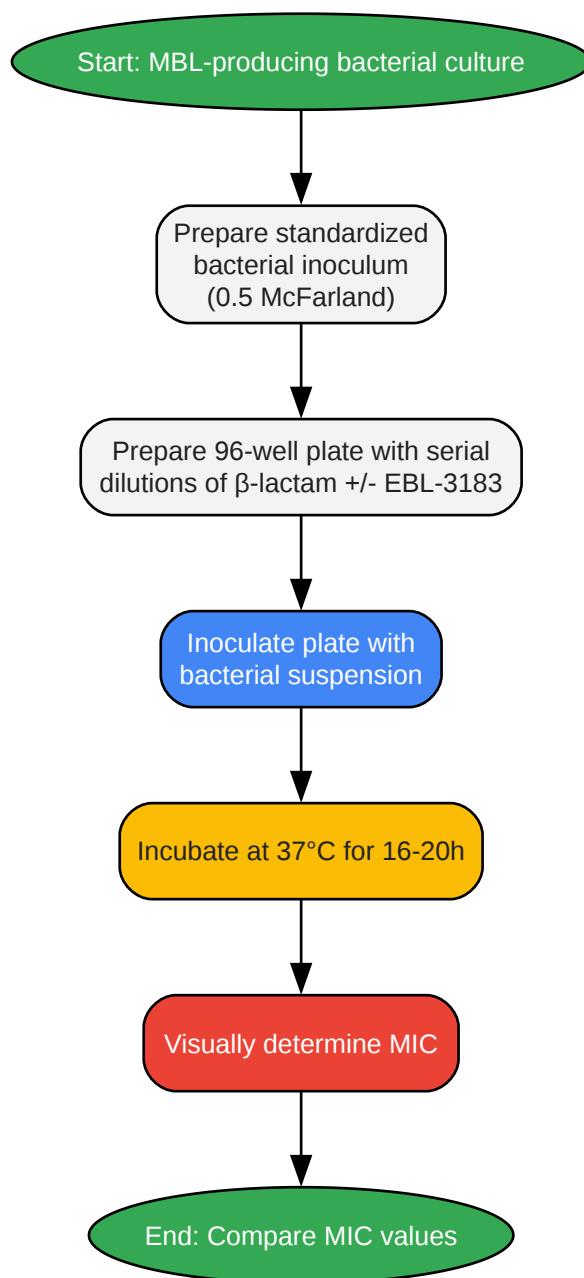
EBL-3183 is a promising preclinical metallo- β -lactamase (MBL) inhibitor.^{[1][2][3][4][5]} Metallo- β -lactamases are a class of zinc-dependent enzymes produced by various pathogenic bacteria that confer resistance to a broad spectrum of β -lactam antibiotics, including carbapenems, which are often considered last-resort treatments for serious infections. **EBL-3183** acts by inhibiting these MBLs, thereby restoring the efficacy of β -lactam antibiotics against resistant bacterial strains.

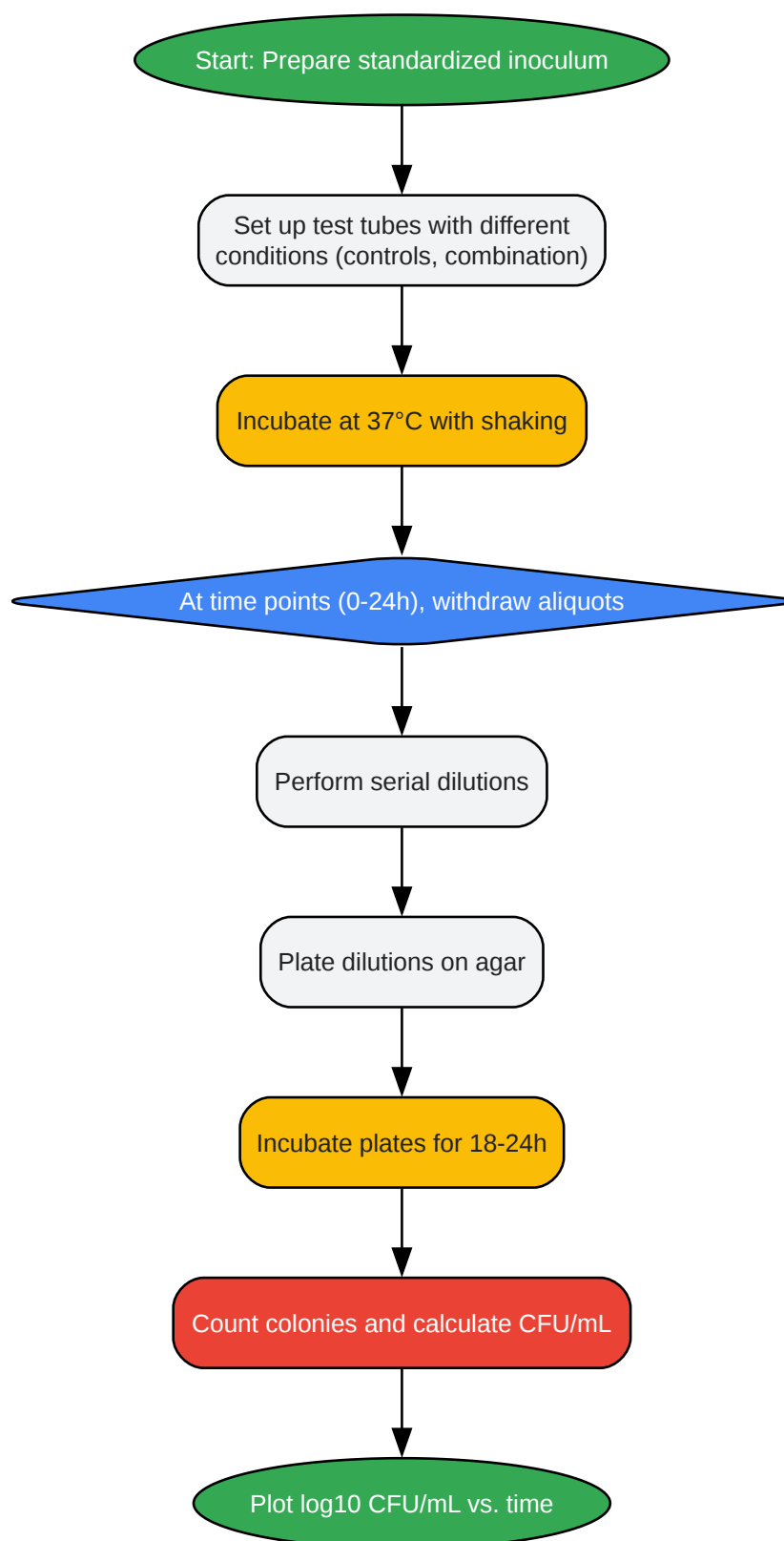
These application notes provide detailed protocols for assessing the in vitro activity of **EBL-3183** in bacterial cultures, enabling researchers to quantify its inhibitory potency and its synergistic effects with β -lactam antibiotics.

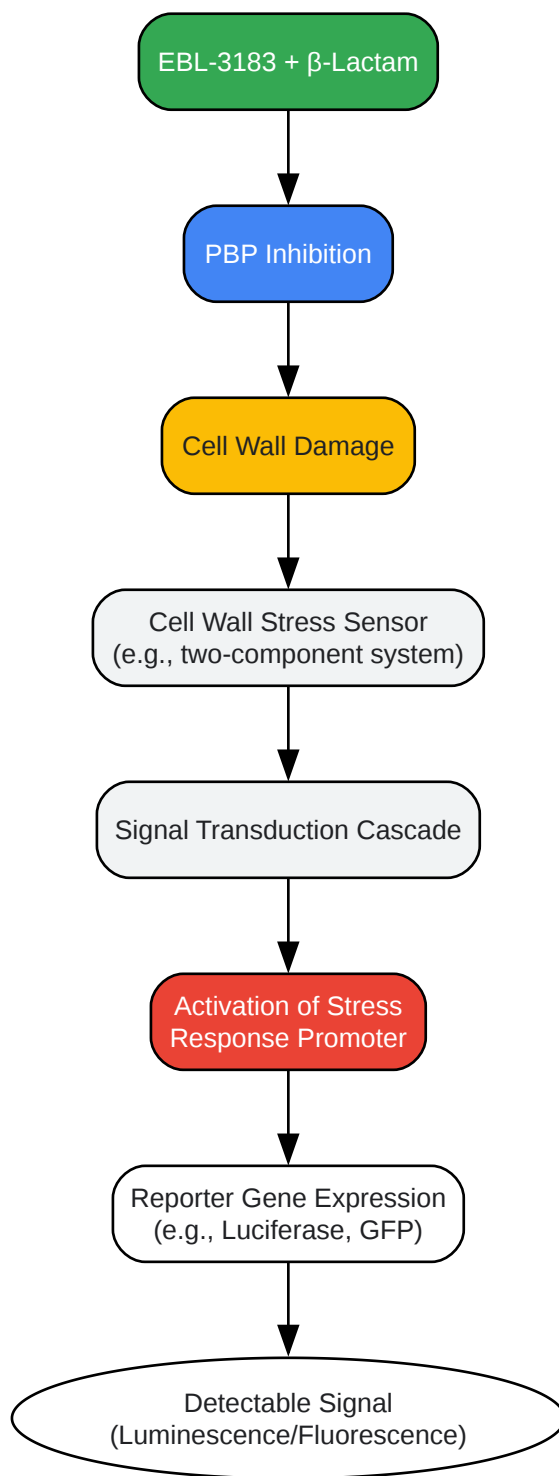
Mechanism of Action of EBL-3183

EBL-3183 functions by binding to the active site of metallo- β -lactamases, preventing them from hydrolyzing and inactivating β -lactam antibiotics. This allows the β -lactam antibiotic to reach its target, the penicillin-binding proteins (PBPs), and exert its bactericidal activity by inhibiting cell wall synthesis.









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- To cite this document: BenchChem. [Application Notes and Protocols for Assessing EBL-3183 Activity in Bacterial Cultures]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15566160#techniques-for-assessing-eb1-3183-activity-in-bacterial-cultures]

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